

Physicochemical Profiling & Development Guide: (3-Ethoxy-propyl)-(1-pyridin-2-yl-ethyl)-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3-Ethoxy-propyl)-(1-pyridin-2-yl-ethyl)-amine
CAS No.: 842966-29-4
Cat. No.: B1306425

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Executive Summary

(3-Ethoxy-propyl)-(1-pyridin-2-yl-ethyl)-amine (Molecular Formula: $C_{12}H_{20}N_2O$) represents a specialized pharmacophore often utilized as a scaffold in the development of GPCR ligands (specifically Histamine H3/H4 antagonists) and calcimimetic agents. Its structure combines a heteroaromatic head group (pyridine) with a flexible, lipophilic ether-linked tail via a chiral ethyl linker.

This guide provides a comprehensive technical analysis of its physicochemical properties, focusing on its dual-basic ionization behavior, lipophilicity modulation, and synthesis optimization. It is designed to assist medicinal chemists in optimizing this scaffold for oral bioavailability and blood-brain barrier (BBB) penetration.

Chemical Identity & Structural Analysis[1][2]

The molecule is defined by three distinct functional regions: the Pyridine Head (aromatic/basic), the Chiral Linker (creating stereoselectivity), and the Ethoxy-Propyl Tail (lipophilic/flexible).

Table 1: Physicochemical Constants

Property	Value / Description	Source/Method
CAS Number	842966-29-4 (Generic/Racemic)	Chemical Abstracts
Molecular Weight	208.30 g/mol	Calculated
Formula	C ₁₂ H ₂₀ N ₂ O	-
Chiral Center	C1 of the ethyl group (R/S enantiomers)	Structural Analysis
H-Bond Donors	1 (Secondary Amine)	Lipinski Rules
H-Bond Acceptors	3 (Pyridine N, Ether O, Amine N)	Lipinski Rules
Rotatable Bonds	6	Flexibility Index
Topological Polar Surface Area (TPSA)	~36 Å ²	In Silico Prediction
Predicted Boiling Point	311.2 ± 27.0 °C	ACD/Labs
Predicted Density	0.973 ± 0.06 g/cm ³	ACD/Labs

Stereochemical Considerations

The "1-pyridin-2-yl-ethyl" moiety introduces a chiral center at the benzylic position.

- **Impact:** In biological systems, the (R)- and (S)- enantiomers likely exhibit distinct binding affinities.
- **Recommendation:** For early-stage profiling, the racemate is acceptable. For lead optimization, chiral resolution via chiral HPLC (e.g., Chiralpak AD-H column) or asymmetric synthesis is required.

Physicochemical Profile

Ionization Constants (pKa)

This molecule is a di-acidic base. Understanding its ionization state at physiological pH (7.4) is critical for predicting membrane permeability.

- pKa₁ (Pyridine Nitrogen): ~5.2 (Predicted). At pH < 5, the pyridine ring is protonated.
- pKa₂ (Secondary Amine): ~9.5 – 10.0 (Predicted). This is the dominant basic center.
- Physiological State (pH 7.4): The pyridine is largely neutral (lipophilic), while the secondary amine is predominantly protonated (cationic). This cationic charge aids solubility but may hinder passive diffusion unless active transport or ion-pairing occurs.

Lipophilicity (LogP vs. LogD)

- Predicted LogP (Neutral species): 1.8 – 2.2.
 - Rationale: The pyridine ring (LogP ~0.^[1]65) + alkyl chains + ether oxygen sum to a moderately lipophilic molecule.
- LogD_{7.4} (Distribution Coefficient): ~0.5 – 1.0.
 - Mechanism:^[2]^[3]^[4] At pH 7.4, the ionization of the secondary amine reduces the effective lipophilicity, making the molecule more water-soluble than the LogP suggests.

Solubility Profile

- Aqueous (pH 1-5): High (>10 mg/mL) due to dicationic/monocationic state.
- Aqueous (pH 7.4): Moderate.
- Organic (DCM, MeOH, DMSO): High. Suitable for stock solution preparation (recommend 10-20 mM in DMSO).

Experimental Workflows

Synthesis Protocol: Reductive Amination

The most robust route minimizes side reactions by using a reductive amination strategy between 2-acetylpyridine and 3-ethoxypropylamine.

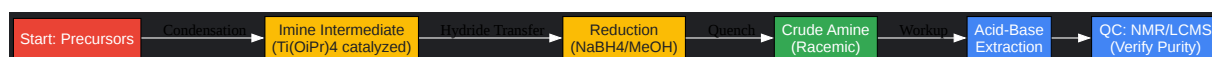
Reagents:

- 2-Acetylpyridine
- 3-Ethoxypropylamine[5][6][7][1][8]
- Titanium(IV) isopropoxide (Lewis Acid catalyst)
- Sodium Borohydride (NaBH_4) or Sodium Cyanoborohydride (NaBH_3CN)

Step-by-Step Methodology:

- Imine Formation: Dissolve 2-acetylpyridine (1.0 eq) and 3-ethoxypropylamine (1.1 eq) in anhydrous THF. Add Titanium(IV) isopropoxide (2.0 eq). Stir at room temperature for 6–12 hours under Nitrogen.
- Reduction: Cool the mixture to 0°C. Carefully add NaBH_4 (2.0 eq) followed by methanol (to solubilize the borohydride). Stir for 2 hours, allowing to warm to RT.
- Quench: Quench with 1N NaOH solution. A white precipitate (Titanium salts) will form.
- Workup: Filter through Celite. Extract the filtrate with Ethyl Acetate (3x). Wash organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: The crude oil is often purified via Acid-Base extraction (dissolve in 1N HCl, wash with ether, basify aqueous layer to pH 12, extract into DCM) or Flash Chromatography (DCM:MeOH: NH_4OH).

Visualization: Synthesis & Profiling Workflow



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Caption: Figure 1. Reductive amination workflow for the synthesis of **(3-Ethoxy-propyl)-(1-pyridin-2-yl-ethyl)-amine**.

Analytical Characterization Protocols

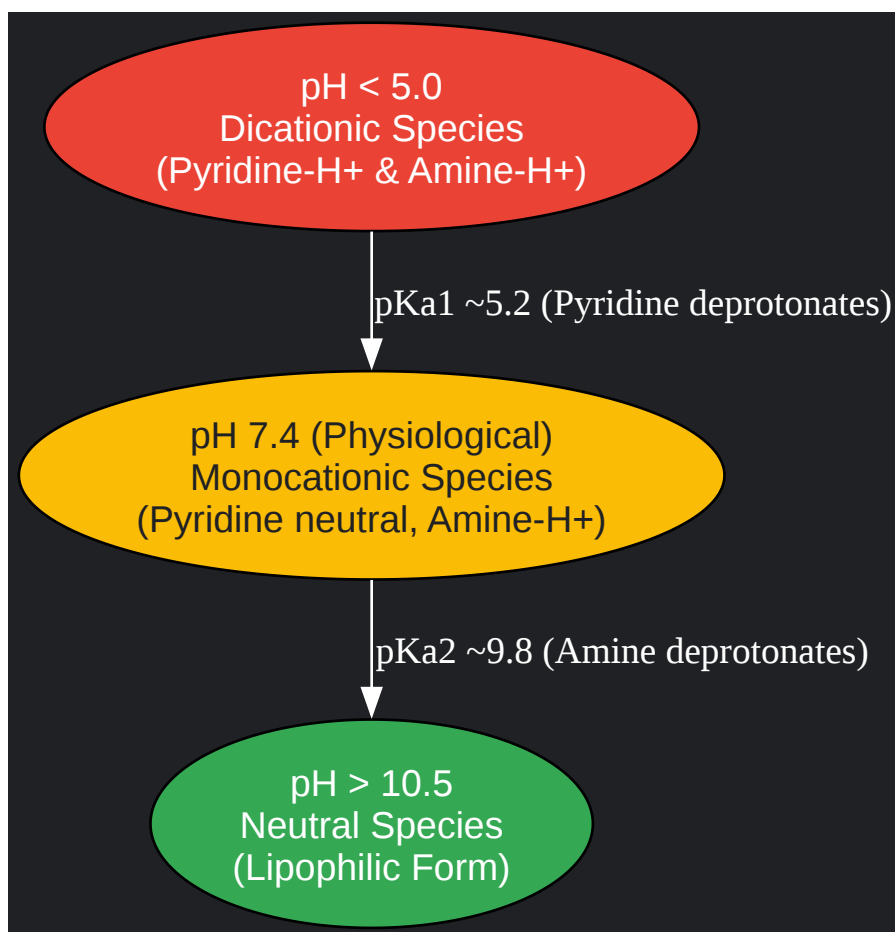
HPLC Method for Purity & LogD Determination

To accurately determine lipophilicity (LogD) and purity, use a generic gradient method compatible with basic amines.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Ammonium Hydroxide (High pH ensures amine is neutral, improving peak shape) OR Water + 0.1% Formic Acid (if checking protonated mass).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Pyridine absorption).

Ionization Pathway Diagram

The following diagram illustrates the protonation states of the molecule across the pH scale, critical for understanding solubility and binding.



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Caption: Figure 2. pH-dependent ionization states. The monocationic form dominates at physiological pH.

Development & Safety Considerations

Stability

- **Oxidative Stability:** Secondary amines are susceptible to N-oxidation over time. Store under inert atmosphere (Argon/Nitrogen) at -20°C.
- **Ether Cleavage:** The ethoxy tail is generally stable but may undergo O-dealkylation by cytochrome P450 enzymes (CYP) in metabolic assays.

Safety (GHS Classification)[3]

- **Skin/Eye Irritant:** Amines are inherently basic and irritating.

- Handling: Use standard PPE (gloves, goggles, fume hood).
- Hazard Codes: Xi (Irritant).[5]

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